

(NE)-N-(1-cyclopropylethylidene)hydroxylamine

IUPAC name

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Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

Cat. No.: B1310792

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An In-depth Technical Guide to (NE)-N-(1-cyclopropylethylidene)hydroxylamine

This technical guide provides a comprehensive overview of (NE)-N-(1-cyclopropylethylidene)hydroxylamine, also known by its common synonym, 1-cyclopropylethanone oxime. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical research. It covers the compound's chemical identity, physicochemical properties, a detailed synthesis protocol, and its potential role in biological pathways.

Chemical Identity and Properties

(NE)-N-(1-cyclopropylethylidene)hydroxylamine is an organic compound featuring an oxime functional group. The "(NE)" designation in the IUPAC name specifies the stereochemistry at the carbon-nitrogen double bond, indicating the E configuration.

Synonyms: 1-cyclopropylethanone oxime, Cyclopropyl methyl ketoxime, Acetylcyclopropane oxime, NSC 33804.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Spectral Data

A summary of the key physicochemical and computed properties of (NE)-N-(1-cyclopropylethylidene)hydroxylamine is presented in Table 1. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₉ NO	[1][2][4]
Molecular Weight	99.13 g/mol	[1][4]
IUPAC Name	(NE)-N-(1-cyclopropylethylidene)hydroxyl amine	[1]
CAS Number	51761-72-9	[1]
Melting Point	38-40 °C (in Diethyl ether)	[2]
Boiling Point	90-92 °C at 20 Torr	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Refractive Index	1.541	[2]
XLogP3-AA	0.7	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Exact Mass	99.068413911 Da	[1]
Topological Polar Surface Area	32.6 Å ²	[1]

Note: Some physical properties, such as melting and boiling points, may have variability in reported values across different sources.

Experimental Protocols

Synthesis of (NE)-N-(1-cyclopropylethylidene)hydroxylamine

The synthesis of oximes is typically achieved through the reaction of a carbonyl compound with hydroxylamine or its salt.[5][6] The following is a representative experimental protocol for the

synthesis of (NE)-N-(1-cyclopropylethylidene)hydroxylamine from 1-cyclopropylethanone.

Materials:

- 1-cyclopropylethanone
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Pyridine or Sodium Acetate
- Ethanol
- Water
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve 1-cyclopropylethanone (1 equivalent) in ethanol.
- Add a solution of hydroxylamine hydrochloride (1.1 equivalents) and a base such as pyridine or sodium acetate (1.5 equivalents) in water to the flask.
- The reaction mixture is stirred at room temperature or gently heated (e.g., to 50-60 °C) and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is cooled to room temperature, and the ethanol is removed under reduced pressure.
- The aqueous residue is extracted with diethyl ether.
- The combined organic layers are washed with a saturated sodium bicarbonate solution, followed by brine.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude product.
- The crude (NE)-N-(1-cyclopropylethylidene)hydroxylamine can be purified by recrystallization (e.g., from diethyl ether/hexanes) or column chromatography on silica gel.

Analytical Characterization Workflow

The identity and purity of the synthesized (NE)-N-(1-cyclopropylethylidene)hydroxylamine should be confirmed using standard analytical techniques.

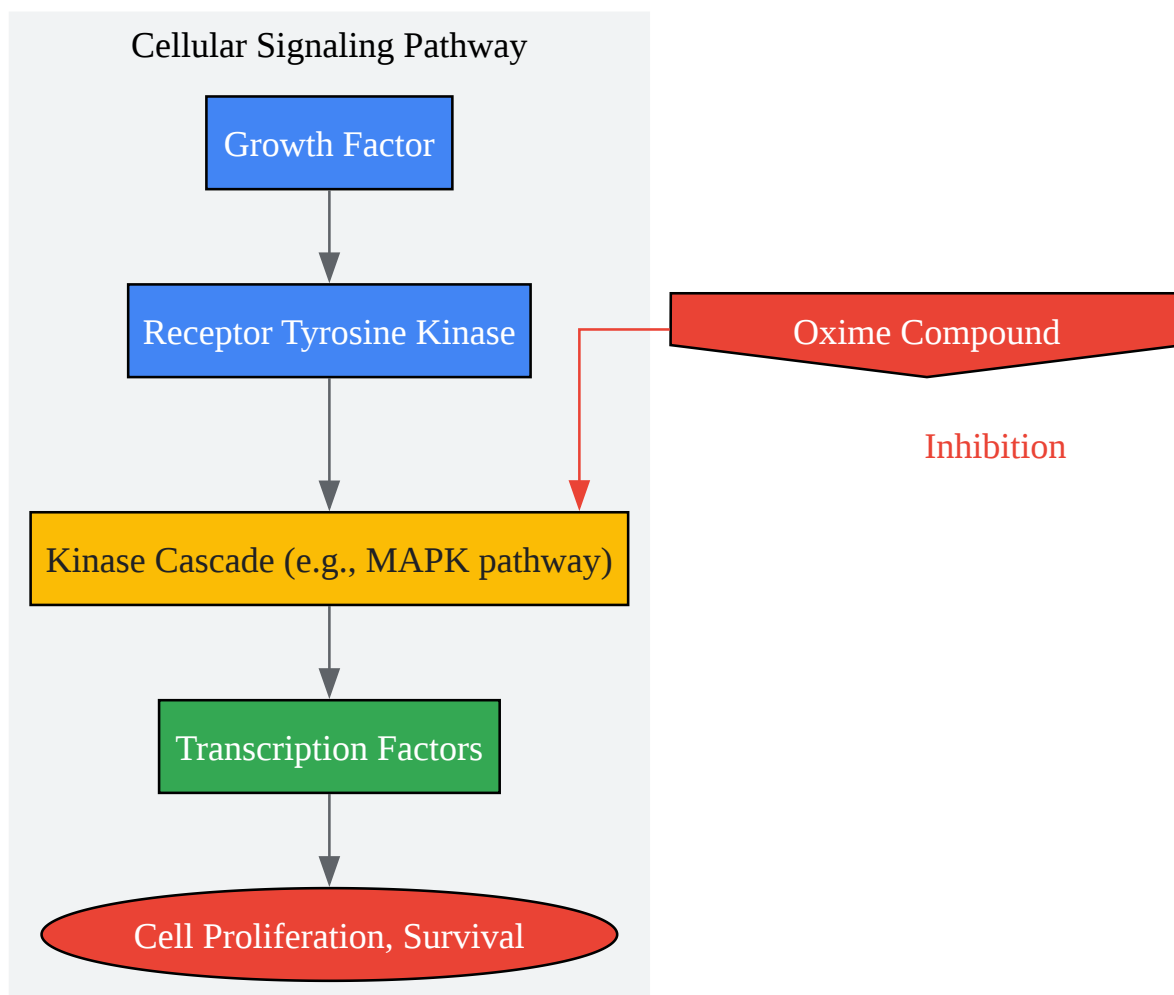
Caption: Workflow for the purification and analytical characterization of (NE)-N-(1-cyclopropylethylidene)hydroxylamine.

Biological Activity and Signaling Pathways

While specific biological activities for (NE)-N-(1-cyclopropylethylidene)hydroxylamine are not extensively documented in publicly available literature, the oxime functional group is present in numerous biologically active molecules. Oximes have been reported to exhibit a range of activities, including anticancer, anti-inflammatory, and antimicrobial effects.^{[5][7]}

Notably, many oxime-containing compounds act as kinase inhibitors, which can modulate various intracellular signaling pathways.^[5] Kinases play a crucial role in cell signaling by catalyzing the phosphorylation of proteins, and their dysregulation is implicated in diseases such as cancer.

The diagram below illustrates a generalized signaling pathway that can be inhibited by oxime-containing kinase inhibitors. This is a representative diagram, as the specific target of (NE)-N-(1-cyclopropylethylidene)hydroxylamine has not been identified.



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Caption: Generalized signaling pathway illustrating the potential inhibitory action of an oxime compound on a kinase cascade.

Conclusion

(NE)-N-(1-cyclopropylethylidene)hydroxylamine is a well-defined chemical entity with established physicochemical properties. Its synthesis is straightforward, following standard procedures for oxime formation. While its specific biological role is yet to be fully elucidated, its structural features suggest potential for biological activity, possibly as a kinase inhibitor, a common mechanism of action for compounds containing the oxime moiety. Further research is warranted to explore the therapeutic potential and specific molecular targets of this compound,

which could be of significant interest to the drug development community. The NSC identifier associated with this compound suggests it may have been part of biological screening programs, and further investigation into those results could be a fruitful avenue for future research.

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References

- 1. Ethanone, 1-cyclopropyl-, oxime | C₅H₉NO | CID 5355375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. Ethanone, 1-cyclopropyl-, oxime [webbook.nist.gov]
- 5. Oximes: Novel Therapeutics with Anticancer and Anti-Inflammatory Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 6. arpgweb.com [arpgweb.com]
- 7. mdpi.com [mdpi.com]
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